

# 3,4'-Dichlorodiphenyl ether molecular weight and formula

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## Compound of Interest

Compound Name: **3,4'-Dichlorodiphenyl ether**

Cat. No.: **B1293640**

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## An In-depth Technical Guide to **3,4'-Dichlorodiphenyl Ether**

This technical guide provides essential information regarding the molecular properties of **3,4'-Dichlorodiphenyl ether**, tailored for researchers, scientists, and professionals in drug development.

## Quantitative Data Summary

The fundamental molecular characteristics of **3,4'-Dichlorodiphenyl ether** are summarized in the table below for straightforward reference.

Property	Value	Citations
Molecular Formula	C <sub>12</sub> H <sub>8</sub> Cl <sub>2</sub> O	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	239.09 g/mol	
Molar Mass	239.1 g/mol	<a href="#">[2]</a> <a href="#">[3]</a>

## Experimental Protocols

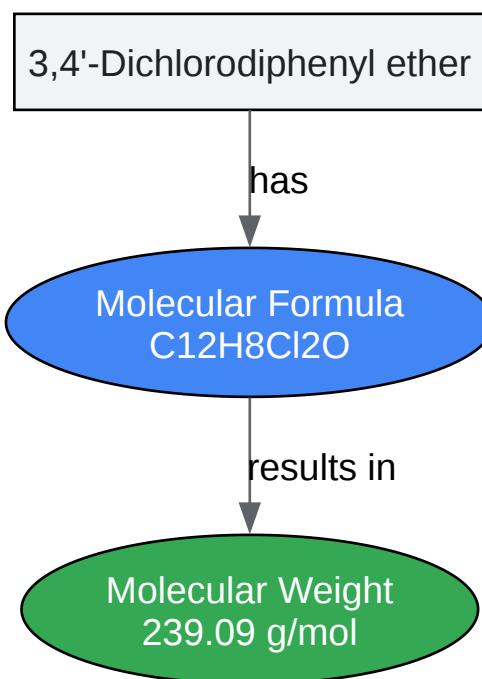
### Synthesis of **3,4'-Dichlorodiphenyl Ether**

A common method for the synthesis of **3,4'-Dichlorodiphenyl ether** involves the reaction of p-chlorophenol and 1,3-dichlorobenzene.[\[5\]](#)[\[6\]](#) The general steps are as follows:

- Preparation of the Reaction Mixture: In a reaction vessel, 1,3-dichlorobenzene, p-chlorophenol, a base such as potassium carbonate, and a copper salt catalyst (e.g., cuprous chloride) are combined in an organic solvent.[5][6] A common solvent system is a mixture of an ionic liquid and dipropylene glycol methyl ethyl ether.[5] The typical molar ratio of 1,3-dichlorobenzene, p-chlorophenol, potassium carbonate, and cuprous chloride is 6:1:1.2:0.01. [5][6]
- Reaction Conditions: The mixture is subjected to microwave-catalyzed conditions at a power of 500 W.[5][6] The reaction is stirred for approximately 2 hours, maintaining a temperature between 60°C and 110°C.[5][6]
- Product Isolation and Purification: Upon completion, the reaction mixture is cooled and filtered.[5][6] The resulting filtrate is then subjected to reduced pressure distillation to remove the solvent and any unreacted starting materials.[5] Continued distillation yields the final product, a colorless and transparent liquid.[5] This method has been reported to achieve a conversion rate of 99% and a yield of 93%. [5][6]

## Logical Relationship Diagram

The following diagram illustrates the direct relationship between the chemical compound, its elemental formula, and its calculated molecular weight.



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Caption: Relationship between compound, formula, and molecular weight.

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## References

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